

# Essential Safety and Logistical Information for Handling YPC-22026

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## Compound of Interest

Compound Name: YPC-22026

Cat. No.: B14749190

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For Researchers, Scientists, and Drug Development Professionals

This document provides critical safety protocols, operational guidance, and disposal plans for the handling of **YPC-22026**, a small molecule inhibitor of Zinc-finger protein 143 (ZNF143) with potential as an anti-cancer therapeutic. Adherence to these guidelines is essential to ensure laboratory safety and the integrity of experimental outcomes.

## Hazard Identification and Personal Protective Equipment (PPE)

**YPC-22026** is a chemical compound that requires careful handling to mitigate potential health risks. The primary hazards associated with this compound are detailed in its Safety Data Sheet (SDS).

Summary of Hazards:

Hazard Class	GHS Classification	Precautionary Statement Codes
Acute Toxicity, Oral	Category 4	H302
Acute Aquatic Toxicity	Category 1	H400
Chronic Aquatic Toxicity	Category 1	H410

### Recommended Personal Protective Equipment (PPE):

To minimize exposure and ensure personal safety, the following PPE is mandatory when handling **YPC-22026**:

PPE Category	Item	Specifications
Eye and Face Protection	Safety Glasses with Side Shields or Goggles	Must be worn at all times in the laboratory.
Hand Protection	Nitrile Gloves	Inspect for tears or holes before use. Change gloves frequently and immediately if contaminated.
Body Protection	Laboratory Coat	Fully buttoned to protect skin and clothing.
Respiratory Protection	Not generally required for small quantities in a well-ventilated area.	Use a certified respirator if aerosols may be generated or if working outside of a fume hood.

## Operational Plans: Handling and Storage

Proper handling and storage procedures are critical to maintaining the stability of **YPC-22026** and preventing accidental exposure.

### Handling Procedures:

- Work in a well-ventilated laboratory, preferably within a chemical fume hood, especially when handling the powdered form or preparing solutions.
- Avoid inhalation of dust or aerosols.
- Prevent contact with skin and eyes.
- Do not eat, drink, or smoke in areas where **YPC-22026** is handled.

- Wash hands thoroughly after handling.

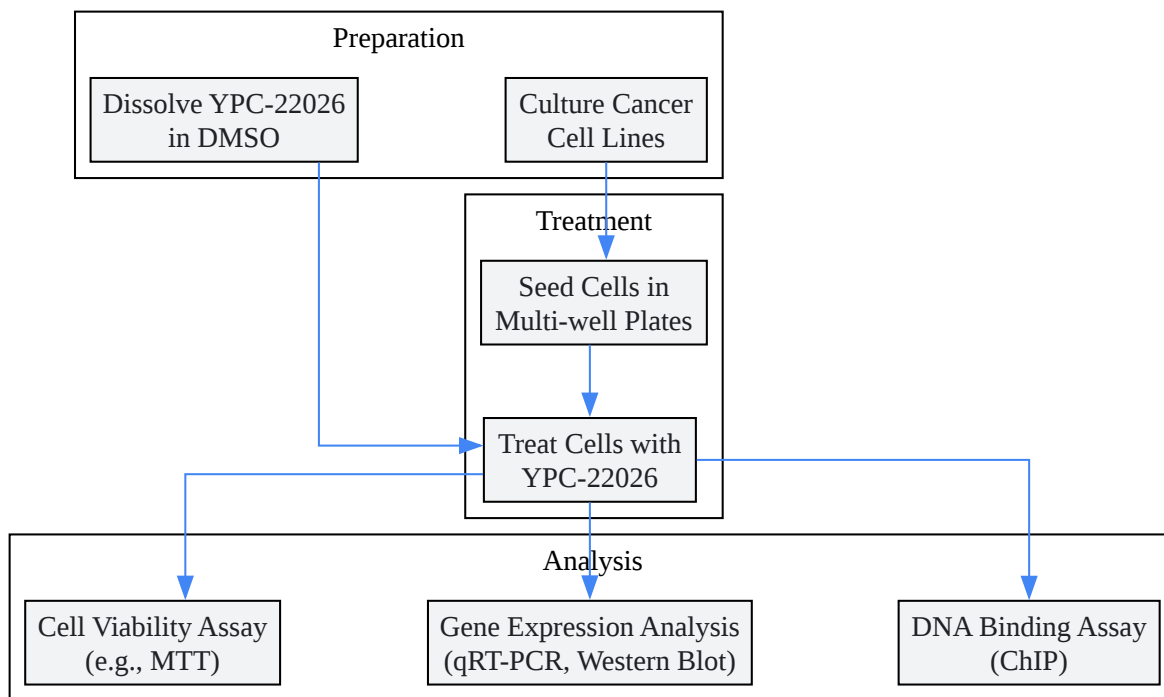
Storage Conditions:

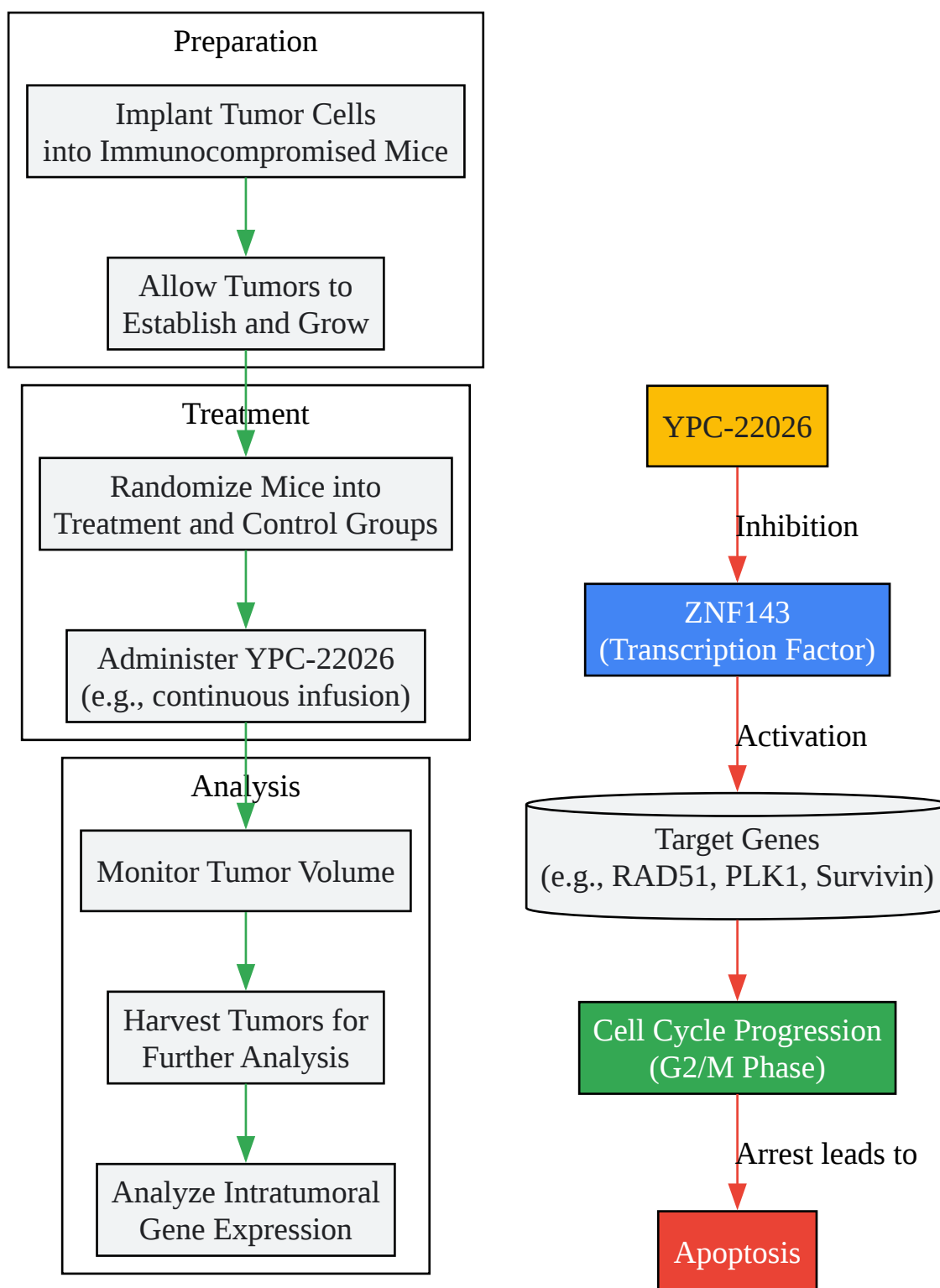
Form	Storage Temperature	Container	Additional Notes
Powder	-20°C	Tightly sealed container	Keep away from direct sunlight and sources of ignition.
In Solvent	-80°C	Tightly sealed container	Ensure the chosen solvent is compatible and stored appropriately.

## Experimental Protocols

The following are generalized methodologies for common experiments involving **YPC-22026**, based on published research. Researchers should adapt these protocols to their specific cell lines and experimental conditions.

In Vitro Cell-Based Assay Workflow:





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